

# Handling and storage of moisture-sensitive Niobium(V) ethoxide

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## Compound of Interest

Compound Name: *Niobium(V) ethoxide*

Cat. No.: *B8205230*

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## Technical Support Center: Niobium(V) Ethoxide

This guide provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling and storage of moisture-sensitive **Niobium(V) ethoxide**.

## Frequently Asked Questions (FAQs)

Q1: What is **Niobium(V) ethoxide** and what are its primary applications?

A1: **Niobium(V) ethoxide**, with the chemical formula  $\text{Nb}_2(\text{OC}_2\text{H}_5)_{10}$ , is a metal-organic compound that exists as a colorless to yellow liquid.<sup>[1][2][3]</sup> It is highly sensitive to moisture and readily hydrolyzes.<sup>[1][2][4]</sup> Its high reactivity makes it a crucial precursor in materials science, particularly for the sol-gel processing of materials containing niobium oxides.<sup>[1][3][5]</sup> Key applications include the synthesis of niobium oxide thin films for coatings, sensors, and dielectric applications, as well as the creation of advanced catalysts and high-performance electronic components like ferroelectric nanomaterials.<sup>[3][5][6][7]</sup>

Q2: How must **Niobium(V) ethoxide** be stored to prevent degradation?

A2: Due to its extreme sensitivity to moisture, **Niobium(V) ethoxide** must be stored under a dry, inert atmosphere, such as nitrogen or argon.<sup>[5][8][9]</sup> The container should be kept tightly sealed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.<sup>[8][9]</sup> It is designated as a flammable liquid and should be stored in a flammables area.<sup>[2][11]</sup>

Q3: What solvents are compatible with **Niobium(V) ethoxide**?

A3: **Niobium(V) ethoxide** is soluble in some organic solvents.<sup>[1][11]</sup> While specific compatibility lists are not exhaustive in the literature, its use in sol-gel processes implies compatibility with anhydrous alcohols (like ethanol) and other common anhydrous organic solvents used in such syntheses. However, it reacts rapidly with water and protic solvents, so all solvents must be rigorously dried before use.<sup>[7]</sup>

Q4: What are the primary safety hazards associated with **Niobium(V) ethoxide**?

A4: **Niobium(V) ethoxide** is a flammable and corrosive liquid.<sup>[5][8]</sup> It is classified with hazard statements H226 (Flammable liquid and vapor) and H314 (Causes severe skin burns and eye damage).<sup>[1][8]</sup> Therefore, it is crucial to handle it with appropriate personal protective equipment (PPE), including chemical-resistant gloves (neoprene or nitrile rubber), safety goggles or a face shield, and a lab coat.<sup>[8][12]</sup> All handling should be performed in a well-ventilated area or a chemical fume hood.<sup>[8][12]</sup>

## Troubleshooting Guide

Problem: My **Niobium(V) ethoxide** solution has turned cloudy or contains a white precipitate.

- Probable Cause: This is a classic sign of accidental hydrolysis. The compound has likely been exposed to moisture from the atmosphere, glassware, or solvents. It reacts with water to form insoluble niobium oxides ( $\text{Nb}_2\text{O}_5$ ).<sup>[1]</sup>
- Solution:
  - Stop Usage: Do not use the compromised reagent for your experiment, as the presence of niobium oxides will lead to inaccurate precursor concentration and potentially failed synthesis.
  - Verify Inert Conditions: Review your experimental setup. Ensure your glovebox or Schlenk line provides a sufficiently inert atmosphere. Check for leaks and ensure the inert gas is dry.
  - Check Solvents: Ensure all solvents are freshly distilled from an appropriate drying agent or are from a freshly opened bottle of anhydrous solvent.

- Proper Glassware: All glassware must be oven-dried or flame-dried immediately before use to remove any adsorbed moisture.

Problem: The reaction I am running is not yielding the expected product.

- Probable Cause 1: Reagent Degradation. As mentioned above, the **Niobium(V) ethoxide** may have partially hydrolyzed, reducing the amount of active precursor available for the reaction.
- Solution 1: Use a fresh, unopened bottle of the reagent or one that has been stored with strict adherence to inert atmosphere protocols.
- Probable Cause 2: Thermal Decomposition. The compound begins to decompose thermally at temperatures above 325–350 °C.[\[1\]](#)
- Solution 2: Verify that your reaction and processing temperatures do not exceed this limit unless thermal decomposition is the intended outcome (e.g., in certain deposition techniques).

## Quantitative Data

The physical and chemical properties of **Niobium(V) ethoxide** are summarized below.

| Property         | Value   | Citations   |
|------------------|---|---|
| Chemical Formula | $\text{C}_{10}\text{H}_{25}\text{NbO}_5$ or $\text{Nb}_2(\text{OC}_2\text{H}_5)_{10}$ | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| Molar Mass       | 318.21 g/mol  | <a href="#">[5]</a> <a href="#">[13]</a>                    |
| Appearance       | Colorless to yellow liquid  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> |
| Density          | 1.258 - 1.268 g/mL at 25 °C   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> |
| Melting Point    | 5-6 °C  | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> |
| Boiling Point    | 142 °C at 0.1 mmHg  | <a href="#">[2]</a> <a href="#">[7]</a>                     |
| Flash Point      | 36 °C (96.8 °F)   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Refractive Index | $n_{20/D}$ 1.516  | <a href="#">[2]</a> <a href="#">[7]</a>                     |

## Experimental Protocols

### Protocol: Preparation of a Niobium(V) Ethoxide Stock Solution

This protocol outlines the standard procedure for preparing a stock solution of **Niobium(V) ethoxide** under strictly anhydrous and anaerobic conditions.

Objective: To prepare a solution of known concentration for use in moisture-sensitive reactions.

Materials:

- **Niobium(V) ethoxide**
- Anhydrous solvent (e.g., ethanol, toluene, freshly distilled)
- Schlenk flask or serum bottle with a rubber septum
- Gas-tight syringes and needles
- Inert gas supply (Argon or Nitrogen) with a bubbler
- Oven-dried glassware

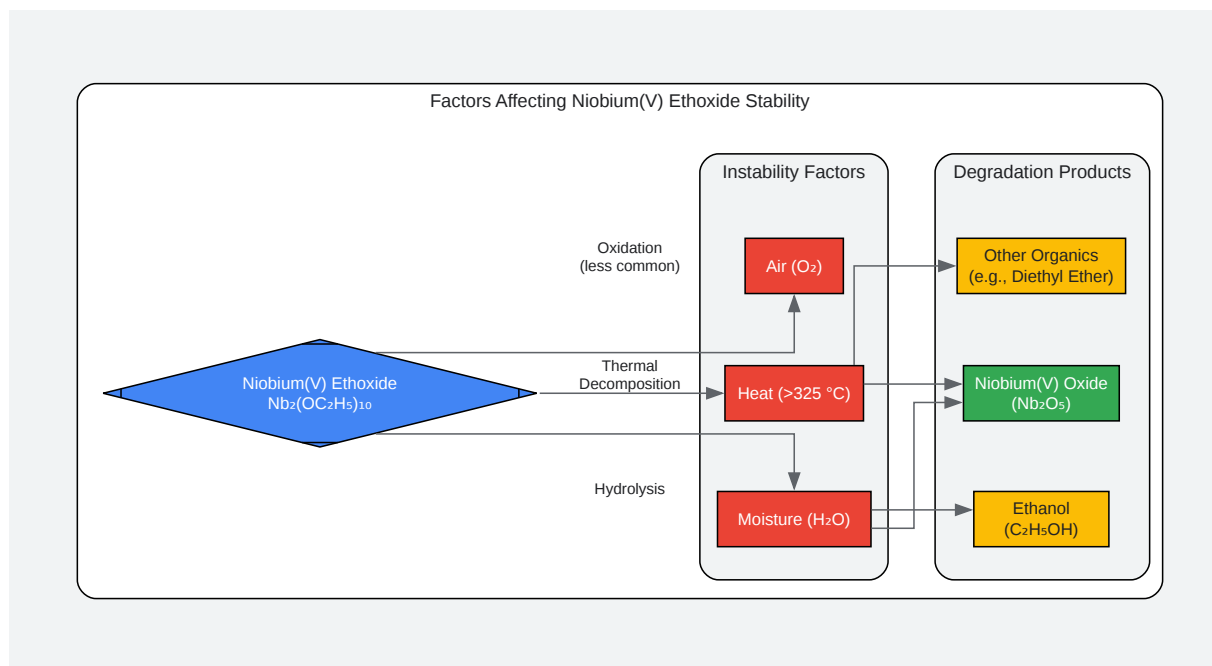
Procedure:

- **Glassware Preparation:** Dry the Schlenk flask and any other necessary glassware in an oven at  $>120\text{ }^{\circ}\text{C}$  for at least 4 hours. Allow to cool to room temperature under a stream of inert gas or in a desiccator.
- **Inert Atmosphere:** Assemble the glassware on a Schlenk line. Evacuate the flask and backfill with inert gas. Repeat this cycle three times to ensure the removal of all atmospheric oxygen and moisture.
- **Solvent Transfer:** Using a cannula or a dry syringe, transfer the required volume of anhydrous solvent into the Schlenk flask under a positive pressure of inert gas.

- Reagent Transfer: Allow the **Niobium(V) ethoxide** bottle to come to room temperature before opening it inside a glovebox or under a positive flow of inert gas. Using a clean, dry, gas-tight syringe, carefully withdraw the required volume of **Niobium(V) ethoxide**.
  - Note: The density is approximately 1.268 g/mL, which can be used to calculate the required volume from a target mass.[\[2\]](#)[\[7\]](#)
- Addition to Solvent: Pierce the septum of the Schlenk flask with the syringe needle and slowly add the **Niobium(V) ethoxide** to the solvent while stirring. A slow, subsurface addition is recommended to ensure rapid mixing and avoid localized heating.
- Storage: Once the solution is homogeneous, wrap the septum and any joints with paraffin film for extra protection. Store the solution in a cool, dark place under a positive pressure of inert gas. If not for immediate use, storage in a glovebox antechamber is ideal.

## Visualizations

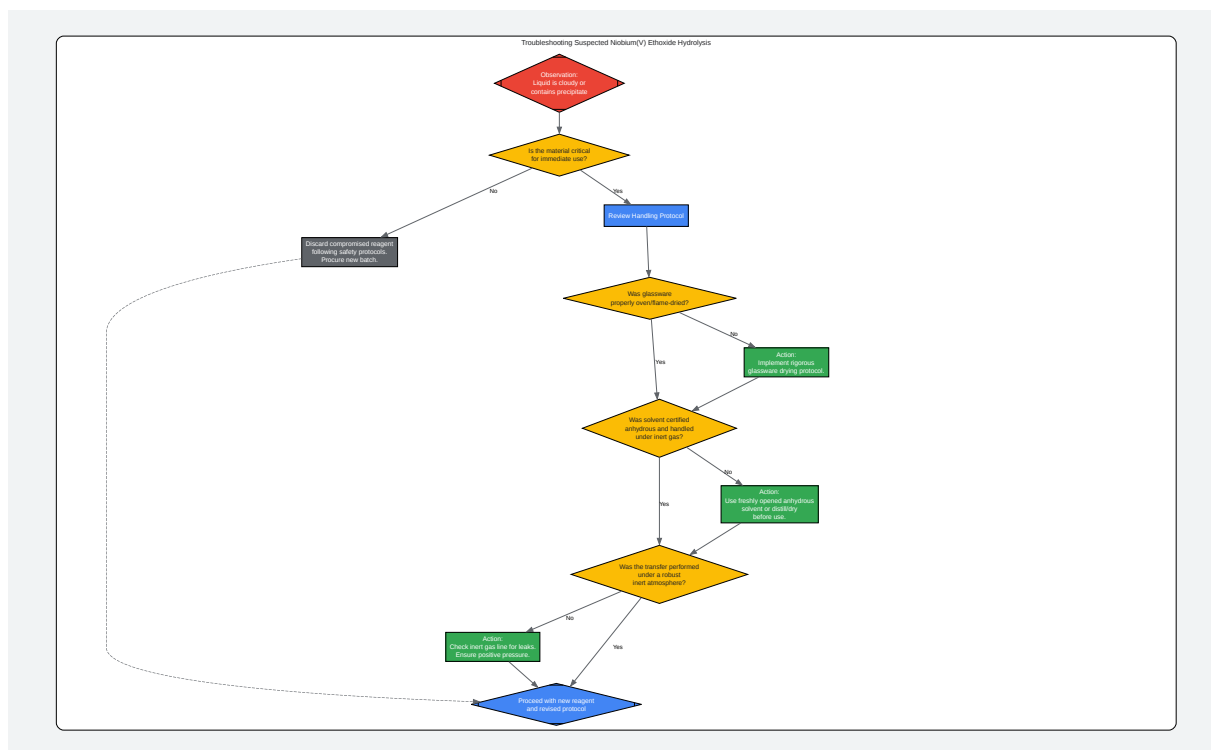
## Logical Relationships



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Caption: Factors leading to the degradation of **Niobium(V) ethoxide**.

## Experimental Workflows



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Caption: Workflow for troubleshooting suspected sample hydrolysis.

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